Application Notes: Glipalamide In Vitro Assay for Insulin Secretion

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Compound of Interest	
Compound Name:	*Glipalamide*
CAS No.:	*37598-94-0*
Cat. No.:	*B1214092*

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Introduction

Glipalamide is a sulfonylurea compound investigated for its potential as an oral hypoglycemic agent. Like other drugs in its class, its primary mechanism of action is the stimulation of insulin secretion from pancreatic β-cells.[1][2] This document provides a detailed protocol for an in vitro static insulin secretion assay using the mouse insulinoma 6 (MIN6) cell line, a well-established model for studying pancreatic β-cell function due to its retention of glucose-stimulated insulin secretion (GSIS) characteristics.[3][4] The protocols herein describe MIN6 cell culture, preparation of **Glipalamide** solutions, the insulin secretion assay procedure, and quantification of insulin release.

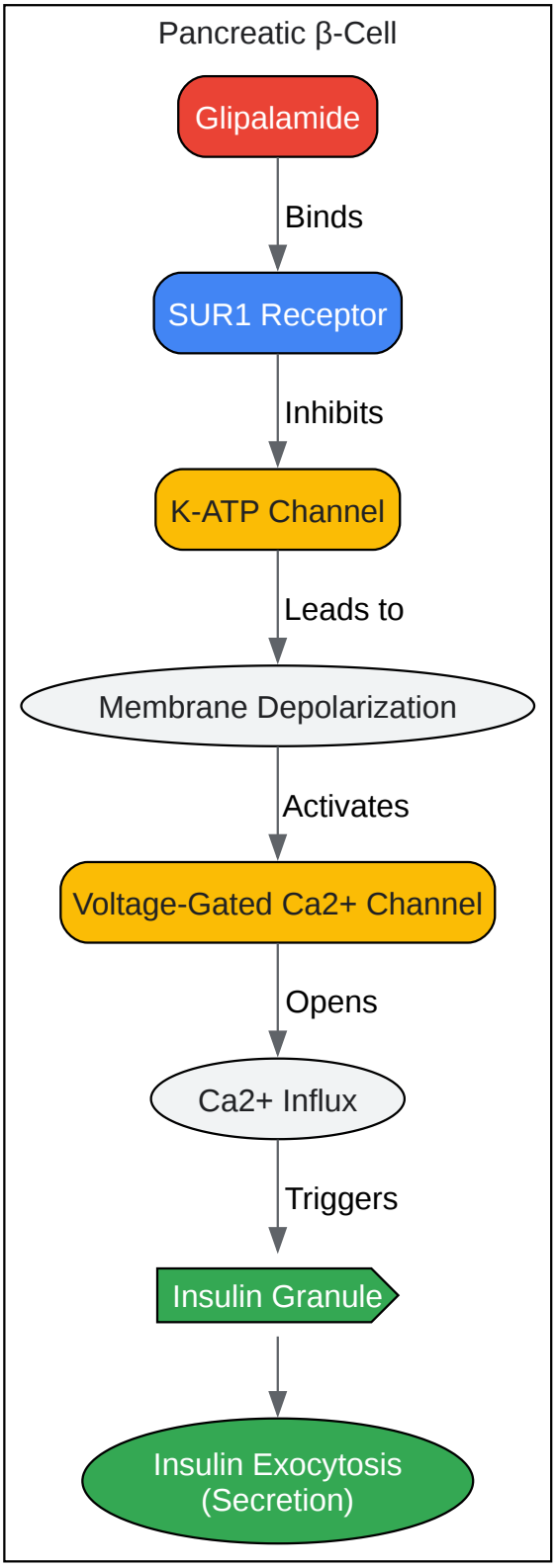
Mechanism of Action: Signaling Pathway

Glipalamide stimulates insulin secretion by binding to the sulfonylurea receptor 1 (SUR1), which is the regulatory subunit of the ATP-sensitive potassium (K-ATP) channel on the pancreatic β-cell membrane.[2][4] This binding event closes the K-ATP channel, reducing the efflux of potassium ions and causing the cell membrane to depolarize.[1][5] The depolarization

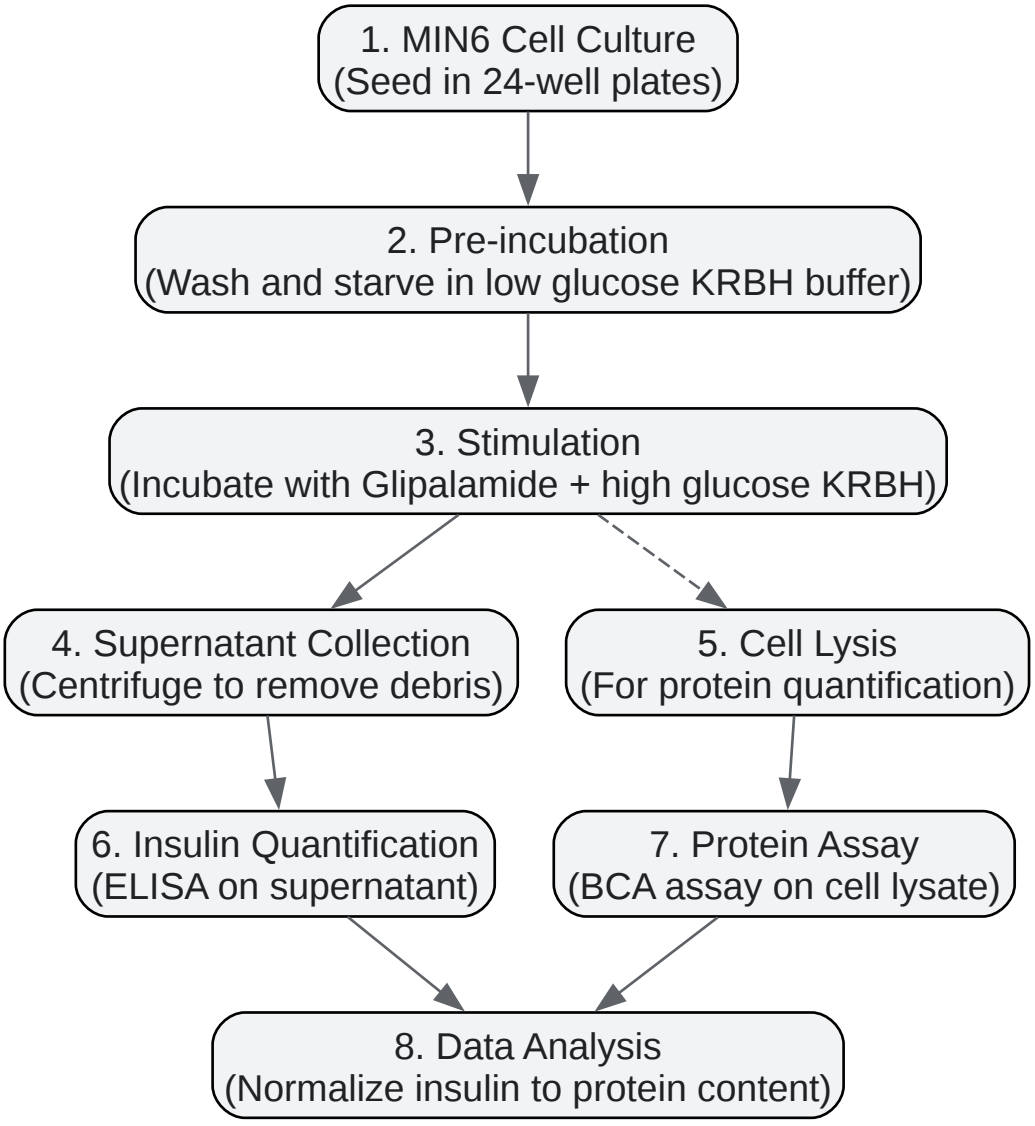
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activates voltage-gated calcium channels, leading to an influx of extracellular calcium (Ca2+).[2] The resulting increase in intracellular Ca2+ concentration is the primary trigger for the exocytosis of insulin-containing secretory granules.[2][5]

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